

In-Depth Technical Guide: 2-Cyclohepten-1-one (CAS 1121-66-0)

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Compound of Interest

Compound Name: 2-Cyclohepten-1-one

Cat. No.: B143340

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For Researchers, Scientists, and Drug Development Professionals

Introduction

2-Cyclohepten-1-one (CAS Number: 1121-66-0), also known as tropilene or cyclohept-2-en-1-one, is a cyclic ketone featuring a seven-membered carbon ring with a carbon-carbon double bond in conjugation with the carbonyl group.^{[1][2]} This α,β -unsaturated ketone is a versatile intermediate in organic synthesis, particularly valued for its role in the construction of more complex molecular architectures.^[3] Its unique seven-membered ring structure and the presence of reactive functional groups make it a key building block in the synthesis of natural products, such as perhydroazulene terpenoids, and a point of interest for the development of novel chemical entities in the pharmaceutical and agrochemical industries.^{[2][3]} This technical guide provides a comprehensive overview of the chemical and physical properties, spectroscopic data, safety and handling protocols, and synthetic applications of **2-cyclohepten-1-one**. While direct and extensive biological studies on this specific molecule are limited, this guide will also discuss the potential biological activities by drawing parallels with closely related α,β -unsaturated ketones, offering a perspective for future research and drug development.

Chemical and Physical Properties

2-Cyclohepten-1-one is typically a colorless to pale yellow liquid with a characteristic odor.^[2] It is soluble in organic solvents, with limited solubility in water.^[2] The key physical and chemical properties are summarized in the table below for easy reference.

Property	Value	Reference(s)
CAS Number	1121-66-0	[1]
Molecular Formula	C ₇ H ₁₀ O	[1]
Molecular Weight	110.15 g/mol	[1]
Appearance	Colorless to pale yellow liquid	[2]
Boiling Point	183 °C (lit.)	[3]
Density	0.988 g/mL at 25 °C (lit.)	[3]
Refractive Index (n _{20/D})	1.494 (lit.)	[3]
Flash Point	155 °F (68.3 °C)	[4]
Storage Temperature	2-8°C	[3]
Solubility	Soluble in organic solvents, limited solubility in water.	[2]
InChI	InChI=1S/C7H10O/c8-7-5-3-1- 2-4-6-7/h3,5H,1-2,4,6H2	[5]
SMILES	C1CCC(=O)C=C1	[5]

Spectroscopic Data

The structural features of **2-cyclohepten-1-one** can be confirmed through various spectroscopic techniques. A summary of the key spectroscopic data is provided below.

Spectroscopic Technique	Key Features and Data
^1H NMR	Data available, specific peak assignments would require spectral analysis.
^{13}C NMR	Data available, specific peak assignments would require spectral analysis.
Infrared (IR) Spectroscopy	Characteristic peaks for C=O (carbonyl) and C=C (alkene) stretching.
Mass Spectrometry (MS)	Molecular ion peak corresponding to the molecular weight (110.15 g/mol).
UV Spectroscopy	λ_{max} at 227 nm (in Ethanol).[3]

Safety and Handling

2-Cyclohepten-1-one is classified as harmful if swallowed.[5] Appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat, should be worn when handling this chemical. Work should be conducted in a well-ventilated fume hood.

GHS Hazard Information:

- Pictogram: GHS07 (Exclamation Mark)
- Signal Word: Warning
- Hazard Statement: H302 (Harmful if swallowed)
- Precautionary Statements: P264, P270, P301+P317, P330, P501[5]

For detailed safety information, always refer to the latest Safety Data Sheet (SDS) provided by the supplier.

Synthetic Applications and Experimental Protocols

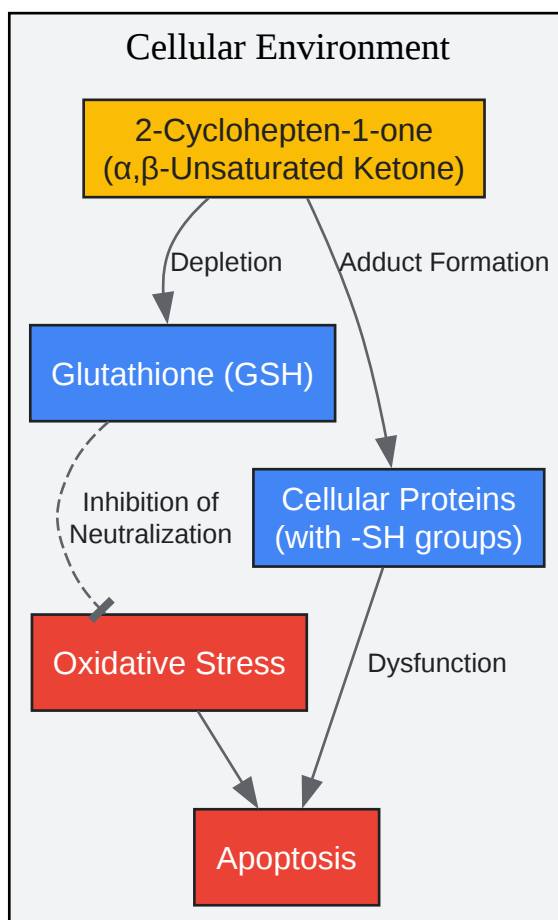
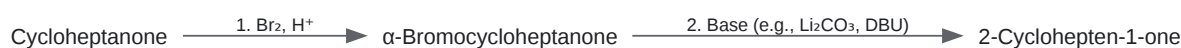
2-Cyclohepten-1-one is a valuable intermediate in organic synthesis. Its α,β -unsaturated ketone moiety allows for a variety of chemical transformations, including Michael additions,

conjugate additions of organometallic reagents, and cycloadditions. A notable application is its use as a precursor in the synthesis of perhydroazulene terpenoids.[3]

Experimental Protocol: Synthesis of 2-Cyclohepten-1-one

A common method for the synthesis of **2-cyclohepten-1-one** involves the α -bromination of cycloheptanone followed by dehydrobromination. A detailed procedure can be found in Organic Syntheses, a reliable source for vetted experimental methods. Below is a generalized protocol based on such transformations.

Reaction Scheme:



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